

# Personal protective equipment for handling GSK2801

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## Compound of Interest

Compound Name: GSK2801

Cat. No.: B607804

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## Essential Safety and Handling Guide for GSK2801

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **GSK2801**. The following procedural steps and recommendations are designed to ensure the safe handling, storage, and disposal of this potent and selective chemical probe for the BAZ2A and BAZ2B bromodomains.

### I. Personal Protective Equipment (PPE)

When handling **GSK2801**, it is imperative to use appropriate personal protective equipment to minimize exposure and ensure personal safety. The basic personal protective equipment that needs to be available to all persons working in laboratories includes safety goggles, laboratory coats, and hand gloves<sup>[1]</sup>.

Recommended PPE for Handling **GSK2801**:

PPE Category	Item	Specification
Eye Protection	Safety Goggles	Chemical splash goggles should be worn at all times to prevent eye contact.
Hand Protection	Gloves	Nitrile or other chemically resistant gloves are required. Contaminated gloves should be changed immediately.
Body Protection	Lab Coat	A standard laboratory coat should be worn to protect skin and clothing.
Respiratory Protection	Fume Hood	All handling of solid GSK2801 and preparation of solutions should be conducted in a certified chemical fume hood to avoid inhalation of dust or aerosols.

## II. Handling Procedures

**GSK2801** is a crystalline solid and should be handled with care to avoid creating dust.

Step-by-Step Handling Protocol:

- Preparation: Before handling, ensure that the work area, specifically the chemical fume hood, is clean and uncluttered. Assemble all necessary equipment, including micro-spatulas, weigh boats, and solvent dispensers.
- Weighing:
  - Perform all weighing operations within a chemical fume hood.
  - Use a micro-spatula to carefully transfer the solid **GSK2801** to a weigh boat.
  - Avoid any actions that could generate dust.

- Solubilization:
  - **GSK2801** is soluble in DMSO at a concentration of 10 mg/ml[2].
  - Add the desired volume of solvent to the vessel containing the weighed **GSK2801**.
  - Gently swirl or vortex to dissolve. If necessary, sonication can be used to aid dissolution.
- Use in Experiments:
  - When adding **GSK2801** solutions to cell cultures or other experimental systems, use appropriate pipetting techniques to avoid splashes or aerosols.
- Spill Cleanup:
  - In case of a spill, immediately alert others in the vicinity.
  - For a small spill, absorb the material with an inert absorbent material (e.g., vermiculite, sand) and place it in a sealed container for disposal.
  - Clean the spill area with a suitable solvent, followed by soap and water.
  - All materials used for cleanup should be disposed of as hazardous waste.

### III. Storage and Stability

Proper storage is crucial for maintaining the integrity of **GSK2801**.

Storage Condition	Duration
Solid Form	Store at -20°C for up to 4 years.
Stock Solution (-80°C)	Stable for up to 2 years.
Stock Solution (-20°C)	Stable for up to 1 year.

Data sourced from MedchemExpress and Cayman Chemical product information.[2][3]

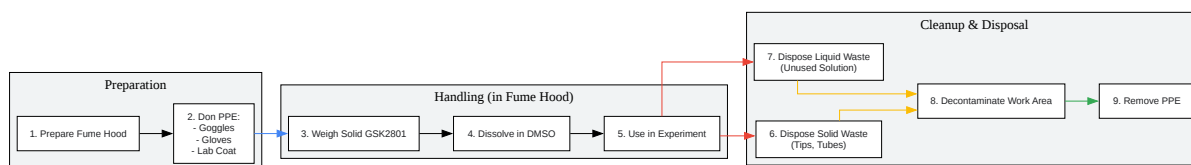
**GSK2801** should be stored in a tightly sealed container in a dry, well-ventilated area.

## IV. Disposal Plan

All waste containing **GSK2801** must be treated as hazardous chemical waste.

- Solid Waste:
  - Contaminated consumables such as weigh boats, pipette tips, and gloves should be collected in a designated, sealed hazardous waste container.
- Liquid Waste:
  - Unused solutions and contaminated solvents should be collected in a clearly labeled, sealed hazardous waste container.
  - Never pour **GSK2801** solutions down the sink[4].
- Disposal Procedure:
  - All hazardous waste must be disposed of through your institution's environmental health and safety (EHS) office. Follow all local, state, and federal regulations for hazardous waste disposal.

## Experimental Workflow for Safe Handling of GSK2801



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Caption: Workflow for the safe handling of **GSK2801** from preparation to disposal.

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